

# Erbium(III) Acetate Hydrate: A Comprehensive Technical Guide for Advanced Applications

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: *acetic acid;erbium;hydrate*

Cat. No.: *B12286457*

[Get Quote](#)

This guide provides an in-depth exploration of erbium(III) acetate hydrate, a key precursor material for cutting-edge research and development. Designed for researchers, scientists, and drug development professionals, this document moves beyond a simple datasheet to offer a foundational understanding of the compound's properties, synthesis, and applications, grounded in established scientific principles and methodologies.

## Core Compound Identification and Properties

Erbium(III) acetate hydrate is a salt of the rare-earth element erbium with acetic acid. In its hydrated form, it exists as a pink crystalline solid. The most commonly available and stable form is the tetrahydrate.

Chemical Formula:  $\text{Er}(\text{CH}_3\text{COO})_3 \cdot 4\text{H}_2\text{O}$ <sup>[1][2]</sup>

The presence of water of hydration is a critical factor in the material's properties and reactivity. The general formula can also be represented as  $(\text{CH}_3\text{CO}_2)_3\text{Er} \cdot x\text{H}_2\text{O}$ , where 'x' can be variable, though it is often  $\leq 4$ .<sup>[3]</sup>

## Physicochemical Characteristics

A summary of the key physicochemical properties of erbium(III) acetate tetrahydrate is presented in the table below. Understanding these properties is fundamental to its application in various experimental workflows.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>17</sub> ErO <sub>10</sub>	[1]
Molecular Weight	344.39 g/mol (anhydrous basis) 416.45 g/mol (tetrahydrate)	[2][3]
Appearance	Pink crystalline powder, chunks, or granular solid	[4]
Solubility	Soluble in water	[5][6]
Density	~2.11 g/cm <sup>3</sup>	

## Coordination Chemistry and Structural Insights

The coordination chemistry of lanthanide ions, including erbium(III), is characterized by high coordination numbers, typically ranging from 8 to 12. This is a direct consequence of the large ionic radius of the Er<sup>3+</sup> ion. In erbium(III) acetate hydrate, the erbium ion is coordinated by the carboxylate groups of the acetate ligands and water molecules. The acetate ion can act as a monodentate, bidentate, or bridging ligand, leading to the formation of complex structures. While the specific single-crystal X-ray diffraction data for erbium(III) acetate tetrahydrate is not readily available in open literature, it is known to participate in the formation and determination of crystal structures of other lanthanide(III) complexes.[1] The coordination environment significantly influences the material's luminescent and magnetic properties.

## Synthesis and Thermal Decomposition

The reliable synthesis and a thorough understanding of the thermal behavior of erbium(III) acetate hydrate are paramount for its effective use as a precursor.

## Laboratory-Scale Synthesis Protocol

The synthesis of erbium(III) acetate hydrate can be achieved through the reaction of erbium(III) oxide with an aqueous solution of acetic acid. This acid-base reaction yields the soluble erbium(III) acetate, which can then be crystallized as the hydrate.

## Experimental Protocol: Synthesis of Erbium(III) Acetate Tetrahydrate

- **Reactant Preparation:** Accurately weigh a stoichiometric amount of high-purity erbium(III) oxide ( $\text{Er}_2\text{O}_3$ ) powder. Prepare a slight excess of a 50% (v/v) aqueous solution of acetic acid. The stoichiometry of the reaction is:  $\text{Er}_2\text{O}_3 + 6 \text{CH}_3\text{COOH} \rightarrow 2 \text{Er}(\text{CH}_3\text{COO})_3 + 3 \text{H}_2\text{O}$
- **Reaction:** In a fume hood, add the erbium(III) oxide powder portion-wise to the stirred acetic acid solution in a glass reactor. The reaction is exothermic. To control the reaction rate, the vessel can be placed in a water bath.
- **Digestion:** After the addition of all the erbium(III) oxide, gently heat the solution to 60-70 °C with continuous stirring for 2-4 hours to ensure complete reaction. The solution should become a clear, pink liquid.
- **Filtration:** If any unreacted oxide remains, filter the hot solution through a fine-porosity filter paper.
- **Crystallization:** Transfer the clear pink filtrate to a crystallization dish and allow it to cool slowly to room temperature. Pink crystals of erbium(III) acetate tetrahydrate will precipitate. For higher yield, the solution can be further concentrated by slow evaporation before cooling.
- **Isolation and Drying:** Collect the crystals by vacuum filtration and wash them with a small amount of cold deionized water, followed by a wash with a cold solvent like ethanol to facilitate drying. Dry the crystals in a desiccator over a suitable drying agent at room temperature.

### Causality Behind Experimental Choices:

- The use of a slight excess of acetic acid ensures the complete conversion of the insoluble erbium(III) oxide.
- Gentle heating during digestion increases the reaction kinetics without decomposing the product.
- Slow cooling during crystallization promotes the formation of larger, more well-defined crystals.

## Thermal Decomposition Pathway

The thermal decomposition of erbium(III) acetate tetrahydrate is a multi-step process that ultimately yields erbium(III) oxide. This controlled decomposition is a key reason for its use as a precursor in the synthesis of erbium-containing ceramics and nanomaterials.[3]

The decomposition proceeds through the following proposed stages:[5]

- Dehydration: At approximately 90 °C, the tetrahydrate loses its four water molecules to form the anhydrous erbium(III) acetate.  $\text{Er}(\text{CH}_3\text{COO})_3 \cdot 4\text{H}_2\text{O} \rightarrow \text{Er}(\text{CH}_3\text{COO})_3 + 4\text{H}_2\text{O}$
- Formation of Hydroxy Acetate and Ketene: With continued heating to around 310 °C, the anhydrous acetate begins to decompose, forming an erbium hydroxy acetate intermediate and releasing ketene.  $\text{Er}(\text{CH}_3\text{COO})_3 \rightarrow \text{Er}(\text{OH})(\text{CH}_3\text{COO})_2 + \text{CH}_2=\text{C}=\text{O}$
- Formation of Oxyacetate: At approximately 350 °C, the hydroxy acetate loses an acetic acid molecule to form an oxyacetate species.  $\text{Er}(\text{OH})(\text{CH}_3\text{COO})_2 \rightarrow \text{ErOCH}_2\text{COO} + \text{CH}_3\text{COOH}$
- Formation of Oxycarbonate: Upon further heating to about 390 °C, the oxyacetate transforms into erbium oxycarbonate.  $2\text{ErOCH}_2\text{COO} \rightarrow \text{Er}_2\text{O}_2\text{CO}_3 + \dots$
- Final Decomposition to Erbium(III) Oxide: The final decomposition to erbium(III) oxide occurs at around 590 °C.  $\text{Er}_2\text{O}_2\text{CO}_3 \rightarrow \text{Er}_2\text{O}_3 + \text{CO}_2$

Diagram of the Thermal Decomposition Pathway of Erbium(III) Acetate Tetrahydrate



[Click to download full resolution via product page](#)

Caption: Thermal decomposition of  $\text{Er}(\text{CH}_3\text{COO})_3 \cdot 4\text{H}_2\text{O}$ .

## Applications in Research and Development

Erbium(III) acetate hydrate serves as a high-purity, water-soluble source of erbium ions, making it an invaluable precursor in various advanced applications.

## Precursor for Luminescent Materials and Optical Fibers

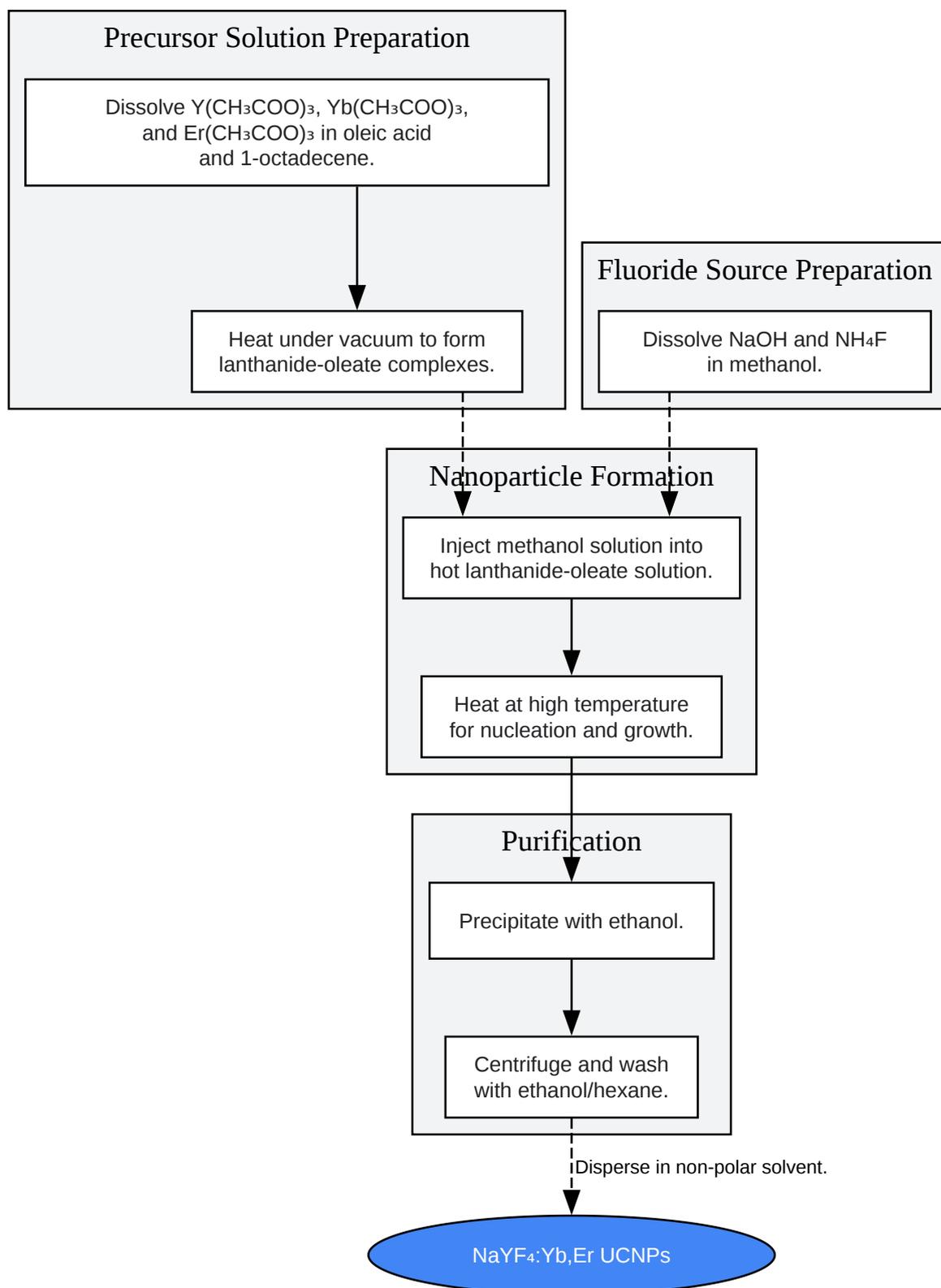
Erbium-doped materials are renowned for their application in optical communications, particularly in erbium-doped fiber amplifiers (EDFAs). Erbium(III) acetate hydrate is an excellent precursor for introducing erbium ions into glass matrices and other host materials for these applications.[3] Its controlled decomposition allows for the uniform distribution of erbium ions within the material, which is crucial for efficient signal amplification.

## Synthesis of Upconversion Nanoparticles

Upconversion nanoparticles (UCNPs) are materials that can convert lower-energy near-infrared (NIR) light into higher-energy visible light. This property makes them highly desirable for applications in bioimaging, photodynamic therapy, and security inks. Erbium ions, often co-doped with ytterbium ions, are key components of many UCNP systems. Erbium(III) acetate hydrate is frequently used as the erbium source in the synthesis of these nanoparticles.

### Experimental Workflow: Synthesis of NaYF<sub>4</sub>:Yb,Er Upconversion Nanoparticles

This protocol is adapted from established methods for the synthesis of lanthanide-doped nanoparticles.



[Click to download full resolution via product page](#)

Caption: Workflow for UCNP synthesis.

## Catalyst Development

The decomposition of erbium(III) acetate hydrate to erbium(III) oxide produces a high-surface-area material that can have catalytic activity. Research has shown that  $\text{Er}_2\text{O}_3$  derived from the acetate precursor can catalyze reactions such as the decomposition of acetone.

## Safety and Handling

Erbium(III) acetate hydrate should be handled in accordance with standard laboratory safety procedures. It is advisable to consult the Safety Data Sheet (SDS) before use.

- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat.
- Handling: Avoid inhalation of dust. Use in a well-ventilated area or in a fume hood.
- Storage: Store in a tightly sealed container in a cool, dry place. The material is hygroscopic.

## Conclusion

Erbium(III) acetate hydrate, particularly the tetrahydrate form, is a versatile and high-purity precursor for a range of advanced materials. Its well-defined chemical formula, predictable thermal decomposition, and solubility make it a compound of choice for researchers in materials science, optics, and nanomedicine. A thorough understanding of its synthesis and properties, as outlined in this guide, is essential for leveraging its full potential in innovative research and development endeavors.

## References

- Erbium(III) Acetate Tetrahydrate ( $\text{Er}(\text{OOCCH}_3)_3 \cdot 4\text{H}_2\text{O}$ )-Crystalline. FUNCMATER. Available at: [\[Link\]](#)
- Erbium(III) acetylacetonate. Wikipedia. Available at: [\[Link\]](#)
- Triqua(ethylenediamine-tetraacetato)erbate(III)(1-). Molecule of the Month - October 2024. Available at: [\[Link\]](#)
- Erbium(III) acetate. Wikipedia. Available at: [\[Link\]](#)

- Erbium (III) acetate hydrate | Erbium triacetate tetrahydrate | C<sub>6</sub>H<sub>9</sub>ErO<sub>6</sub>. Ereztech. Available at: [\[Link\]](#)
- Erbium(III) acetylacetonate hydrate | Er(acac)<sub>3</sub> | C<sub>15</sub>H<sub>21</sub>ErO<sub>6</sub>. Ereztech. Available at: [\[Link\]](#)
- Erbium oxide from erbium acetate hydrate; formation, characterization and catalytic activity. ResearchGate. Available at: [\[Link\]](#)
- Erbium Acetate. American Elements. Available at: [\[Link\]](#)
- PREPARATION, STRUCTURE AND PROPERTIES OF A NOVEL ONE-DIMENSIONAL ERBIUM (III) COMPLEX. Available at: [\[Link\]](#)
- Erbium(III) acetate, tetrahydrate, 99.9%. Ottokemi. Available at: [\[Link\]](#)
- (a) X-ray crystal structure and atom numbering of complex 3 with 30%... ResearchGate. Available at: [\[Link\]](#)
- Erbium (III) Acetate Hydrate 99.9% | CAS 207234-04-6 | Rare Earth Compound. Available at: [\[Link\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

1. buy Erbium(III) Acetate Tetrahydrate Crystalline - FUNCMATER [[funcmater.com](http://funcmater.com)]
2. Erbium(III) acetate, tetrahydrate, 99.9% 15280-57-6, India Erbium(III) acetate, tetrahydrate, 99.9% 15280-57-6 Manufacturers, China Erbium(III) acetate, tetrahydrate, 99.9% 15280-57-6 Suppliers [[ottokemi.com](http://ottokemi.com)]
3. 醋酸铒 (III) 水合物 99.9% trace metals basis | Sigma-Aldrich [[sigmaaldrich.com](http://sigmaaldrich.com)]
4. Erbium (III) acetate hydrate | Erbium triacetate tetrahydrate | C<sub>6</sub>H<sub>9</sub>ErO<sub>6</sub> - Ereztech [[ereztech.com](http://ereztech.com)]
5. Erbium(III) acetate - Wikipedia [[en.wikipedia.org](http://en.wikipedia.org)]

- [6. Erbium \(III\) Acetate Hydrate 99.9% | CAS 207234-04-6 | Rare Earth Compound – ProChem, Inc \[prochemonline.com\]](#)
- To cite this document: BenchChem. [Erbium(III) Acetate Hydrate: A Comprehensive Technical Guide for Advanced Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12286457#erbium-iii-acetate-hydrate-chemical-formula>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)